

Essential Safety and Operational Guide for Handling Fluor-vigantoletten 1000

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Compound of Interest

Compound Name: Fluor-vigantoletten 1000

Cat. No.: B12766911

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This document provides crucial safety and logistical information for laboratory personnel handling **Fluor-vigantoletten 1000**. Adherence to these procedural guidelines is essential for ensuring a safe laboratory environment and proper disposal of materials. **Fluor-vigantoletten 1000** is a combination product containing colecalciferol (Vitamin D3) and sodium fluoride.^{[1][2]} While the final product is in tablet form, this guide addresses the handling of the active pharmaceutical ingredients (APIs) in a research and development setting.

Personal Protective Equipment (PPE)

The primary hazards associated with **Fluor-vigantoletten 1000** stem from its active ingredients: sodium fluoride and cholecalciferol. Sodium fluoride is toxic if swallowed and can cause skin and serious eye irritation.^{[3][4][5]} Cholecalciferol is also toxic and requires careful handling.^{[6][7][8][9][10]} Therefore, a comprehensive PPE strategy is mandatory.

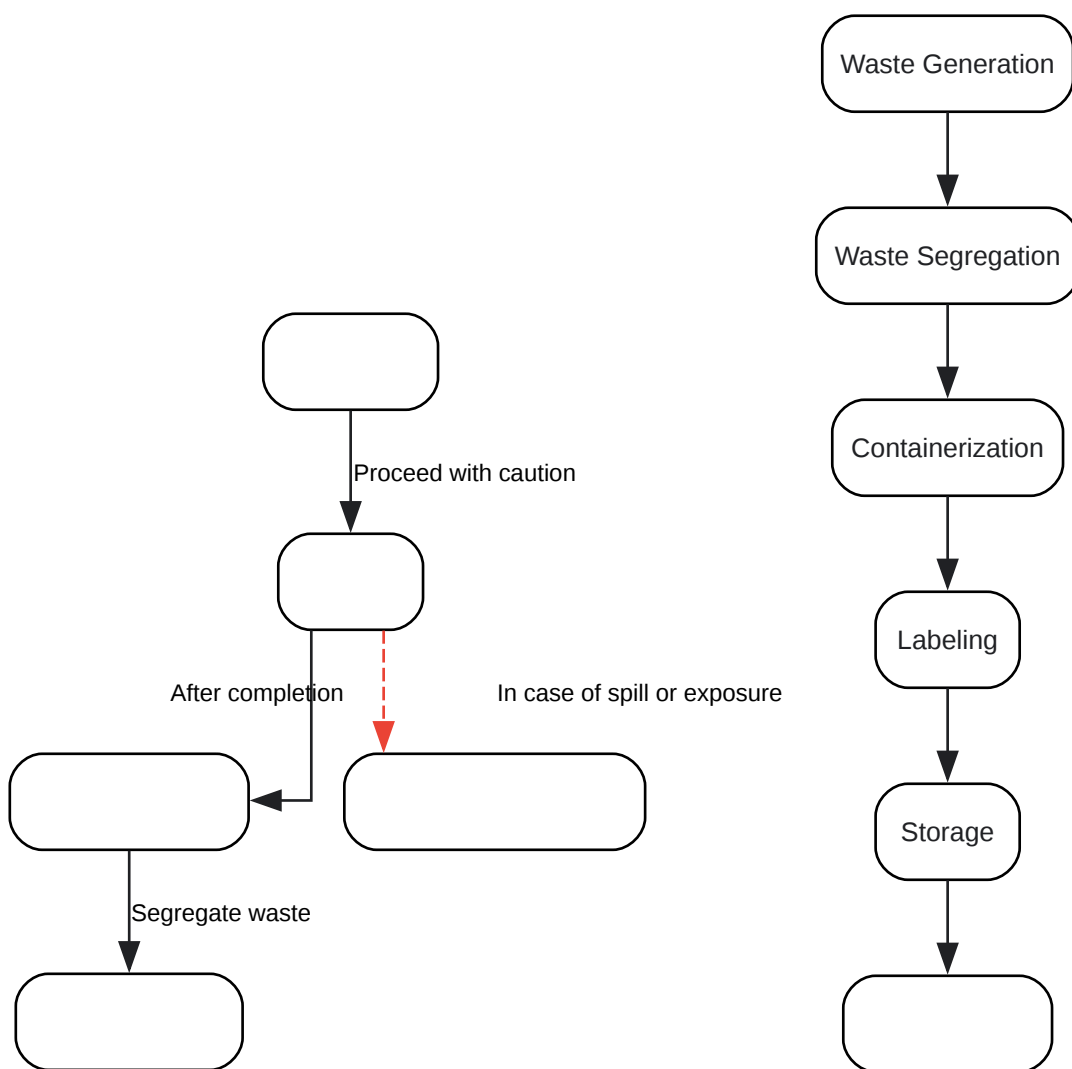
Summary of Required Personal Protective Equipment

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles or safety glasses with side shields.[7][11][12]	To prevent eye contact with dust or splashes, which can cause serious irritation.[3][13]
Hand Protection	Nitrile or neoprene gloves.[12][13]	To avoid skin contact. Sodium fluoride can cause skin irritation.[3][4]
Body Protection	Fully buttoned lab coat.[12][13]	To protect skin and personal clothing from contamination.
Respiratory Protection	A NIOSH/MSHA approved respirator may be necessary if there is a risk of inhaling dust, especially when handling the pure APIs.[7][12][14]	To prevent inhalation of toxic dust particles.

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **Fluor-vigantoletten 1000** or its components is critical to minimize exposure risk.

Experimental Workflow for Safe Handling



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References

- 1. pharmaciedesteinfort.com [pharmaciedesteinfort.com]
- 2. m.sfatulmedicului.ro [m.sfatulmedicului.ro]
- 3. geneseo.edu [geneseo.edu]

- 4. merckmillipore.com [merckmillipore.com]
- 5. merckmillipore.com [merckmillipore.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. accstorefront.ce9ripimyl-lgcltdazu3-p1-public.model-t.cc.commerce.ondemand.com [accstorefront.ce9ripimyl-lgcltdazu3-p1-public.model-t.cc.commerce.ondemand.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. fishersci.com [fishersci.com]
- 11. nj.gov [nj.gov]
- 12. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 13. IsoLab - Sodium fluoride [isolab.ess.washington.edu]
- 14. CDC - NIOSH Pocket Guide to Chemical Hazards - Sodium fluoride (as F) [cdc.gov]
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